

Bisandrographolide A storage conditions -20C desiccate

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Compound Focus: Bisandrographolide A

CAS No.: 160498-00-0

Cat. No.: S1540882

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Storage & Handling Specifications

The table below summarizes the confirmed storage and handling conditions for **Bisandrographolide A**.

Specification	Details
Recommended Storage Temperature	-20°C [1] [2]
Storage Condition	Desiccate [2]
Physical Form	Powder [1] [3] [2]
Container	Keep in a tightly sealed container [1]
Storage Duration (Powder)	Up to 3 years at -20°C [1]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone [3] [2]
Stock Solution Storage	-80°C for 6 months or -20°C for 1 month [1]

Troubleshooting Guide

Issue	Possible Cause	Solution
Low solubility or precipitate in stock solution	Solvent evaporation; decomposition; incorrect solvent.	Gently warm the tube to 37°C and sonicate [3] [2]. Prepare fresh stock solution from powder. Ensure use of recommended solvents like DMSO [3].
Powder adheres to vial cap/neck	Common during transportation.	Gently tap the vial until the powder falls to the bottom to avoid loss and ensure accurate weighing [3] [2].
Unstable experimental results	Stock solution degradation; repeated freeze-thaw cycles.	Aliquot stock solutions to avoid multiple freeze-thaw cycles. Use solutions on the same day if possible [1] [3]. For longer storage, keep aliquots tightly sealed at -20°C or below [1].
Uncertain handling after delivery	Vial temperature differs from ambient.	Allow the vial to equilibrate to room temperature for at least 1 hour before opening to prevent condensation [3] [2].

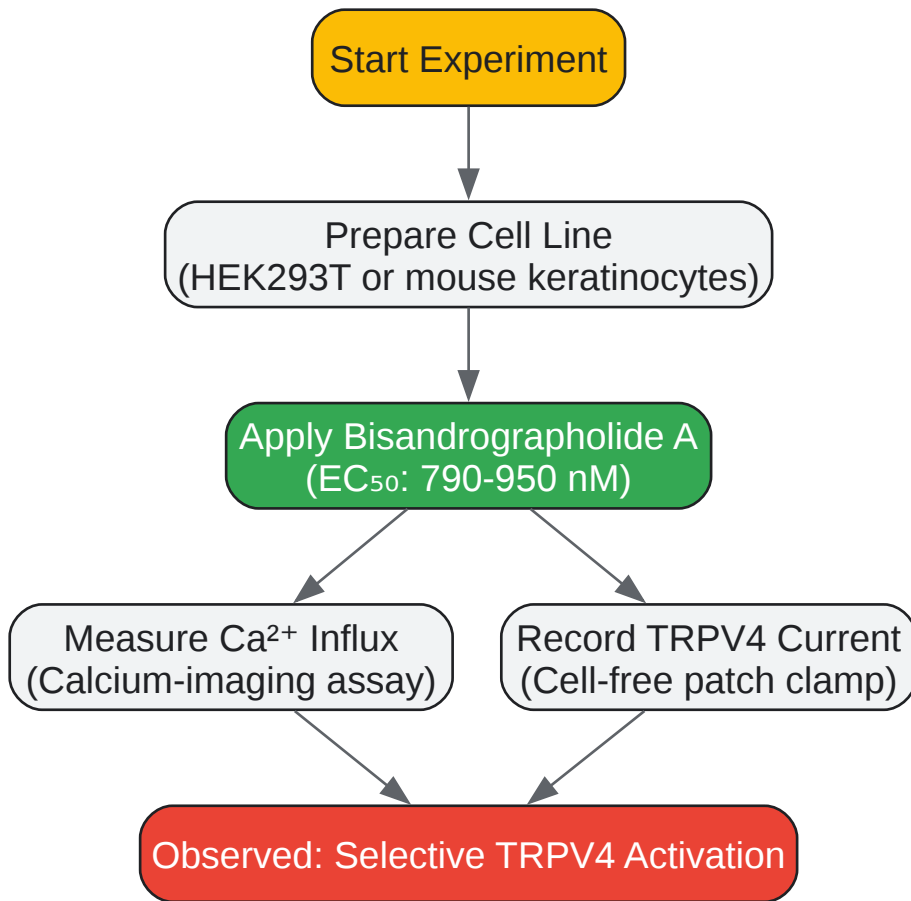
Experimental Protocol: TRPV4 Channel Activation Assay

This protocol is based on the primary research use of **Bisandrographolide A**, which is a potent and selective activator of TRPV4 channels [4] [2].

Key Experimental Details

- **Biological Activity:** **Bisandrographolide A** activates TRPV4 channels with an **EC₅₀ of 790-950 nM**. It shows high selectivity, with no activation or blocking of TRPV1, TRPV2, or TRPV3 channels [4].
- **Positive Control:** The related compound **Andrographolide**, which is abundant in the same plant, does **not** activate TRPV4, making it a useful negative control [4].

The following diagram visualizes the core experimental workflow and key findings.



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Methodology Details

The original study identified **Bisandrographolide A** through a calcium-imaging assay screen of herbal extracts on cells expressing TRPV channels [4]. The characterization included:

- **Calcium-imaging Assay:** Used to screen for activity and determine the EC₅₀. This measures the influx of calcium ions through the activated TRPV4 channel [4].
- **Electrophysiology (Patch Clamp):** Used to confirm the mechanism. The study showed that **Bisandrographolide A** activates TRPV4 currents even in cell-free outside-out patches, indicating a direct, membrane-delimited mechanism of action [4].

Key Takeaways

- Adhere strictly to the **-20°C desiccated** storage condition for the powdered form to ensure long-term stability.
- For stock solutions, aliquot and store at **-80°C** for maximum shelf life.
- **Bisandrographolide A** is a highly selective **TRPV4 channel activator**, distinct from the more common compound Andrographolide.

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References

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